

Application Notes and Protocols for the Preparation of Itacitinib Adipate Stock Solutions

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This document provides detailed protocols for the preparation, storage, and handling of **Itacitinib adipate** stock solutions for research purposes. Itacitinib is a potent and selective inhibitor of Janus kinase 1 (JAK1), a key enzyme in the JAK/STAT signaling pathway, which is crucial for the signaling of numerous cytokines and growth factors involved in inflammation and immunity.[1][2][3] Accurate preparation of stock solutions is critical for ensuring the reliability and reproducibility of experimental results. This guide includes quantitative data on solubility and stability, step-by-step experimental procedures, and visual diagrams to illustrate key processes and pathways.

Introduction to Itacitinib Adipate

Itacitinib, also known as INCB039110, is an orally bioavailable small molecule that selectively inhibits JAK1.[4][5][6][7] Its adipate salt form is commonly used in research.[2][8] The JAK/STAT signaling pathway plays a fundamental role in mediating cellular responses to a variety of cytokines and growth factors, and its dysregulation is associated with inflammatory diseases and malignancies.[2][3] Itacitinib's selective inhibition of JAK1 makes it a valuable tool for studying the specific roles of this kinase in various biological processes.[4][5]

Quantitative Data



Solubility

The solubility of **Itacitinib adipate** in commonly used laboratory solvents is summarized below. It is highly recommended to use freshly opened, anhydrous dimethyl sulfoxide (DMSO) for preparing the primary stock solution, as hygroscopic DMSO can negatively impact solubility.[4] [9]

Solvent	Solubility (mg/mL)	Molar Concentration (mM)	Notes
DMSO	≥ 137.5	≥ 196.52	Sonication may be required to aid dissolution. Use fresh, anhydrous DMSO.[9]

Molecular Weight of Itacitinib Adipate: 699.67 g/mol

Stability and Storage

Proper storage of **Itacitinib adipate** in both powder and solution form is essential to maintain its chemical integrity and biological activity.



Form	Storage Temperature	Duration	Notes
Solid Powder	-20°C	Up to 3 years	Store in a dry, dark place.[10]
Stock Solution (in DMSO)	-80°C	Up to 1 year	Aliquot to avoid repeated freeze-thaw cycles. Store under nitrogen for optimal stability.[4][10][11]
Stock Solution (in DMSO)	-20°C	Up to 1 month	For shorter-term storage. Avoid repeated freeze-thaw cycles.[11]

Experimental Protocols Materials and Equipment

- Itacitinib adipate powder
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Vortex mixer
- Sonicator (optional)
- Pipettes and sterile, filtered pipette tips
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses



Protocol for Preparation of a 10 mM Itacitinib Adipate Stock Solution

This protocol describes the preparation of a 10 mM stock solution in DMSO, a common starting concentration for in vitro studies.

- Safety Precautions: Before starting, ensure you are wearing appropriate PPE. Handle
 Itacitinib adipate powder in a chemical fume hood or a designated area to avoid inhalation.
 [11]
- · Weighing the Compound:
 - Tare a sterile microcentrifuge tube on a calibrated analytical balance.
 - Carefully weigh out 7.00 mg of Itacitinib adipate powder into the tube. (Calculation: 10 mmol/L * 699.67 g/mol * 0.001 L = 6.9967 mg/mL)
- Solvent Addition:
 - Add 1.0 mL of anhydrous DMSO to the microcentrifuge tube containing the Itacitinib adipate powder.
- Dissolution:
 - Tightly cap the tube and vortex thoroughly for 1-2 minutes until the powder is completely dissolved.
 - Visually inspect the solution to ensure there are no visible particles.
 - If dissolution is slow, sonication for a few minutes can be beneficial.
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 μL) in sterile cryovials.[4]
 - Label each aliquot clearly with the compound name, concentration (10 mM), solvent (DMSO), and date of preparation.



Store the aliquots at -80°C for long-term storage (up to 1 year).[4][10]

Preparation of Working Solutions

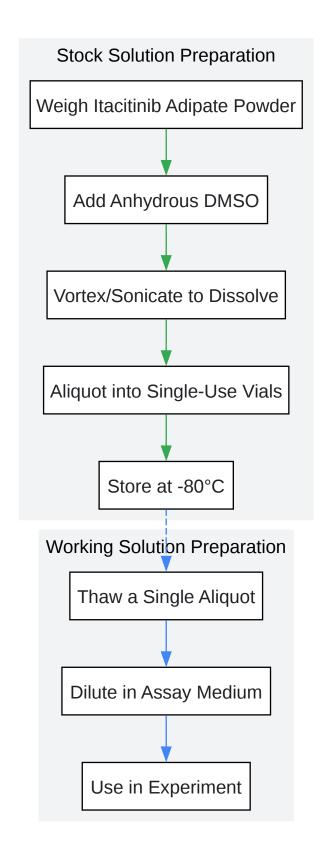
For cell-based assays, the high-concentration DMSO stock solution must be further diluted to the final desired experimental concentration in a suitable aqueous medium (e.g., cell culture medium, PBS). It is recommended that the final concentration of DMSO in the culture medium be kept low (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity.

Example: Preparing a 10 µM working solution from a 10 mM stock:

- Perform a serial dilution. For a 1:1000 dilution, add 1 μL of the 10 mM stock solution to 999 μL of the desired aqueous medium.
- Mix thoroughly by gentle pipetting or brief vortexing.
- Prepare the working solution fresh for each experiment.

Visualizations Experimental Workflow



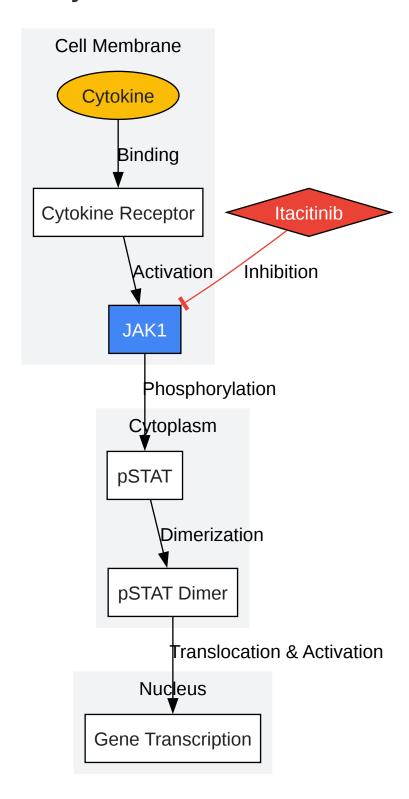


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Caption: Workflow for preparing Itacitinib adipate stock and working solutions.



Signaling Pathway



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Caption: Itacitinib inhibits the JAK/STAT signaling pathway by blocking JAK1.

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